

A Comprehensive Guide to the Identification of 5-Amino-2-methoxybenzenesulfonic acid

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Compound of Interest

Compound Name: 5-Amino-2-methoxybenzenesulfonic acid

Cat. No.: B1585598

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An Essential Reference for Researchers and Chemical Professionals

In the complex landscape of chemical research and drug development, the precise and unambiguous identification of a chemical entity is paramount. This technical guide serves as a definitive resource for understanding the nomenclature, identifiers, and structural properties of **5-Amino-2-methoxybenzenesulfonic acid**, a compound of interest in various chemical synthesis and application domains. Accurate identification underpins the reproducibility of experimental results, ensures safety in handling, and maintains integrity across the supply chain.

Section 1: Core Chemical Identity

5-Amino-2-methoxybenzenesulfonic acid is an organic compound characterized by a benzene ring substituted with an amino group, a methoxy group, and a sulfonic acid group. Its unique structure gives rise to specific chemical properties and reactivities that are leveraged in specialized applications.

Key Identifiers

For the purpose of global harmonization in chemical databases, regulatory submissions, and procurement, a set of unique identifiers is assigned to each chemical substance. The primary identifiers for **5-Amino-2-methoxybenzenesulfonic acid** are consolidated below.

Identifier Type	Value	Source
CAS Number	6470-17-3	Chemical Abstracts Service[1] [2][3]
EC Number	229-291-4	European Community[1]
PubChem CID	80945	National Center for Biotechnology Information[1]
UNII	P7XY8YG2WB	FDA Global Substance Registration System (GSRS)[1]
DSSTox Substance ID	DTXSID1064376	U.S. Environmental Protection Agency (EPA)[1]

Structural and Molecular Data

The molecular structure dictates the compound's physical and chemical behavior. Machine-readable formats are crucial for cheminformatics and computational analysis.

Property	Value	Source
Molecular Formula	C7H9NO4S	PubChem[1][2][3]
Molecular Weight	203.22 g/mol	PubChem[1][2][3]
IUPAC Name	5-amino-2-methoxybenzenesulfonic acid	PubChem[1]
SMILES	<chem>COC1=C(C=C(C=C1)N)S(=O)(=O)O</chem>	PubChem[1]
InChI	InChI=1S/C7H9NO4S/c1-12-6-3-2-5(8)4-7(6)13(9,10)11/h2-4H,8H2,1H3,(H,9,10,11)	PubChem[1]
InChIKey	JXZGTFLJFKLVAX-UHFFFAOYSA-N	PubChem[1]

Section 2: Nomenclature and Synonymy

The existence of multiple naming conventions and historical or commercial names for a single compound can be a significant source of ambiguity. This section provides a comprehensive list of synonyms to facilitate robust literature searches and clear communication.

While the International Union of Pure and Applied Chemistry (IUPAC) name, **5-amino-2-methoxybenzenesulfonic acid**, is the formally accepted systematic name, numerous other terms are used in publications and commercial listings^[1]. Understanding these synonyms is critical for any professional working with this molecule.

Comprehensive Synonym List

The following table details the extensive list of synonyms associated with this compound, reflecting its various naming conventions based on different substitution patterns and historical usage.

Synonym	Notes
p-Anisidine-3-sulfonic acid	Common trivial name ^{[1][2][3]}
6-Methoxymetanilic acid	Based on metanilic acid scaffold ^{[1][2]}
4-Methoxyaniline-3-sulfonic Acid	Alternative numbering based on aniline ^{[1][2]}
3-Amino-6-methoxybenzenesulfonic Acid	Alternative numbering ^[1]
4-Aminoanisole-2-sulfonic Acid	Based on anisole scaffold ^[1]
p-Anisidine-2-sulfonic Acid	Potential ambiguity, less common ^[1]
Benzenesulfonic acid, 5-amino-2-methoxy-	CAS Index Name ^{[1][2]}
5-Amino-2-methoxybenzenesulphonic acid	Common spelling variant ^[1]
NSC 7546	National Cancer Institute Identifier ^{[1][2]}

Section 3: Physicochemical and Safety Profile

A summary of the key physicochemical properties provides essential information for laboratory handling, experimental design, and safety protocols.

Physical Properties

Property	Value	Source
Melting Point	314-318 °C (lit.)	Echemi, Sigma-Aldrich[2]
Assay	≥97%	Sigma-Aldrich

Hazard and Safety Information

This compound is classified as a hazardous substance and requires appropriate handling precautions.

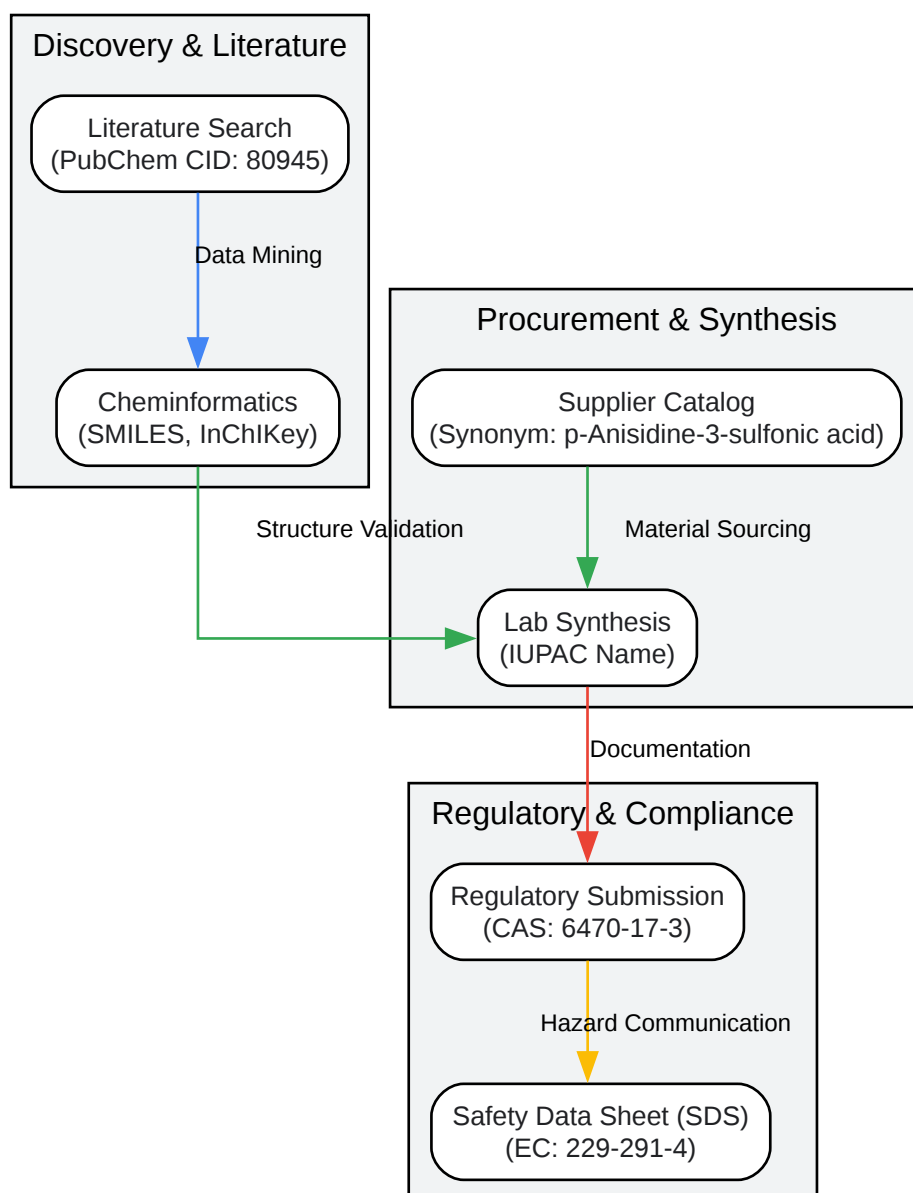
Hazard Class	GHS Classification	Precautionary Codes
Skin Corrosion/Irritation	Skin Corr. 1B, H314: Causes severe skin burns and eye damage	P260, P280, P303+P361+P353, P305+P351+P338, P310

Data aggregated from ECHA C&L Inventory notifications. Users should consult the full Safety Data Sheet (SDS) before handling.[1][2]

Section 4: The Critical Role of Identifiers in the Research & Development Workflow

The accurate use of chemical identifiers is not merely an academic exercise; it is the bedrock of a self-validating system that ensures traceability and integrity from discovery to application. In a drug development context, a mistake in identification can lead to catastrophic failures, including loss of time, resources, and potential safety risks.

The workflow diagram below illustrates how different identifiers for **5-Amino-2-methoxybenzenesulfonic acid** are employed at various stages of the R&D pipeline. The CAS number may be used for regulatory tracking, the PubChem CID for literature and bioactivity screening, and the InChIKey for unambiguous database linking, while commercial suppliers might use a synonym like "p-Anisidine-3-sulfonic acid."



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Caption: Identifier workflow in R&D.

This systematic use of identifiers ensures that the exact chemical entity conceived in the discovery phase is the same one procured, synthesized, and submitted for regulatory review, creating a closed-loop, verifiable process.

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References

- 1. Benzenesulfonic acid, 5-amino-2-methoxy- | C₇H₉NO₄S | CID 80945 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. scbt.com [scbt.com]
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